

solubility of 1-acetylpiridine-4-carbonyl chloride in organic solvents

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Compound of Interest

Compound Name: 1-Acetylpiridine-4-carbonyl chloride

Cat. No.: B015303

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Chapter 1: Core Physicochemical Profile and Reactivity

1-Acetylpiridine-4-carbonyl chloride is a bifunctional molecule featuring a tertiary amide and a highly reactive acyl chloride group. Its utility as a synthetic building block is directly linked to the electrophilic nature of the carbonyl chloride carbon.^{[1][2][3]} However, this same reactivity is the single most important factor determining its solubility and stability in various media.

Table 1: Physicochemical Properties of **1-Acetylpiridine-4-carbonyl Chloride**

Property	Value	Source(s)
CAS Number	59084-16-1	[4][5]
Molecular Formula	C ₈ H ₁₂ ClNO ₂	[1][4][5]
Molecular Weight	189.64 g/mol	[1][5]
Appearance	Colorless to pale yellow liquid OR White to yellow solid	[1][4]
Melting Point	135-137°C (for solid form)	[2][3][4]
Boiling Point	~308°C at 760 mmHg	[2][4]
Density	~1.2 g/cm ³	[3][4]

Note: The reported physical state of this compound varies in the literature, being described as both a liquid and a solid.[1] This may be attributable to differences in purity or the presence of polymorphic forms. Users should verify the physical state of their specific batch before use.

The Primacy of Reactivity: Why Acyl Chlorides Dictate Solvent Choice

The dominant chemical feature of **1-acetylpiriperidine-4-carbonyl chloride** is the acyl chloride functional group. Acyl chlorides are among the most reactive carboxylic acid derivatives, readily undergoing nucleophilic acyl substitution.[6][7] The carbon atom of the carbonyl chloride is highly electrophilic due to the electron-withdrawing effects of both the oxygen and chlorine atoms.[6]

This inherent reactivity means the compound will not simply dissolve in protic or nucleophilic solvents; it will react with them, often vigorously, leading to decomposition and the formation of new products.[7][8] Therefore, any discussion of "solubility" in such solvents is chemically inaccurate; it is a discussion of reactivity.

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References

- 1. 1-Acetyl piperidine-4-carbonyl chloride Supplier in Mumbai, 1-Acetyl piperidine-4-carbonyl chloride Trader, Maharashtra [chemicalmanufacturers.in]
- 2. chembk.com [chembk.com]
- 3. biosynce.com [biosynce.com]
- 4. 1-Acetyl piperidine-4-carbonyl chloride | lookchem [lookchem.com]
- 5. 1-Acetyl piperidine-4-carbonyl chloride | C8H12ClNO2 | CID 100950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Preparation of acid chlorides (acyl chlorides) reactions with water alcohols ammonia amines equations reagents conditions products nucleophilic elimination reaction mechanisms advanced A level organic chemistry revision notes doc brown [docbrown.info]
- 7. Reactions of Acid Chlorides (ROCl) with Nucleophiles - Chemistry Steps [chemistrysteps.com]
- 8. chemguide.co.uk [chemguide.co.uk]
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